

DATPT: Application Notes and Protocols for Research

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Compound of Interest

Compound Name: DATPT

Cat. No.: B10861253

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Abstract

DATPT is a novel peptide-mimetic small molecule that functions as a potent inhibitor of the interaction between Sorting Nexin 9 (SNX9) and the p47phox subunit of the NADPH oxidase complex. By disrupting this crucial protein-protein interaction, **DATPT** effectively curtails the production of reactive oxygen species (ROS) and the subsequent release of inflammatory cytokines.[1] This mechanism of action positions **DATPT** as a significant research tool for investigating the roles of NADPH oxidase-mediated oxidative stress in a variety of pathological conditions, including sepsis and inflammatory disorders. This document provides comprehensive application notes and detailed protocols for the solubilization, preparation, and application of **DATPT** in common in vitro research settings.

Physicochemical Properties and Storage

Recommendations

A summary of the key physical and chemical properties of **DATPT** is provided below. Adherence to the recommended storage conditions is critical to ensure the stability and activity of the compound.

Property	Details
Molecular Weight	495.06 g/mol
Chemical Formula	C ₂₄ H ₃₉ ClN ₆ O ₃
Appearance	Off-white to light yellow solid
Shipping Conditions	Typically shipped at room temperature within the continental US.
Storage of Solid	Store at 4°C, sealed and protected from moisture.
Storage of Stock Solutions	For optimal stability, store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. ^[1] Ensure containers are sealed to prevent moisture contamination.

DATPT Solubility and Preparation

Proper solubilization of **DATPT** is essential for its effective use in both in vitro and in vivo experimental models. The following tables provide solubility data and detailed protocols for the preparation of stock and working solutions.

Solubility Data

DATPT exhibits varying solubility in different solvent systems. For challenging dissolutions, the use of heat and/or sonication can be beneficial.

Solvent / Vehicle System	Maximum Solubility	Preparation Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (202.00 mM)	Ultrasonic treatment is recommended. The hygroscopic nature of DMSO can affect solubility; therefore, using a newly opened vial is advised.[1]
In vivo Formulation 1	2.5 mg/mL (5.05 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. Requires sonication for a clear solution.[1]
In vivo Formulation 2	2.5 mg/mL (5.05 mM)	10% DMSO, 90% (20% SBE- β -CD in Saline). Requires sonication to achieve a clear solution.[1]
In vivo Formulation 3	2.5 mg/mL (5.05 mM)	10% DMSO, 90% Corn Oil. Requires sonication for a clear solution.[1]

Preparation of Stock Solutions for In Vitro Use

A concentrated stock solution in DMSO is standard for most cell-based assays.

Protocol:

- Aseptically weigh the required amount of **DATPT** solid.
- Add the calculated volume of anhydrous, sterile DMSO to achieve the desired concentration (e.g., for a 10 mg/mL stock, add 100 μ L of DMSO per 1 mg of **DATPT**).
- Vortex the mixture thoroughly.
- If necessary, sonicate the solution in a water bath until it becomes clear.
- Dispense into single-use aliquots to minimize freeze-thaw cycles.

- Store as recommended in Section 1.

Preparation of Working Solutions for In Vivo Use

This protocol provides a step-by-step guide for preparing an in vivo dosing solution.

Protocol (Example for 1 mL of 2.5 mg/mL solution):

- Begin with a concentrated stock of **DATPT** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 100 μ L of the 25 mg/mL **DATPT** stock solution to 400 μ L of PEG300 and mix well.
- Add 50 μ L of Tween-80 to the mixture and vortex until homogeneous.
- Add 450 μ L of sterile saline to reach the final volume of 1 mL and mix thoroughly.^[1]

Experimental Protocols

The following protocols are designed to assess the biological activity of **DATPT** in cellular assays.

Determination of IC₅₀ using MTT Cell Viability Assay

This protocol determines the concentration of **DATPT** that inhibits cell viability by 50%.

Materials:

- Adherent cell line of interest
- Complete culture medium
- **DATPT** DMSO stock solution
- 96-well tissue culture plates
- MTT solution (5 mg/mL in PBS)
- DMSO

- Microplate reader

Methodology:

- Cell Plating: Seed cells into 96-well plates at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Treatment: Prepare serial dilutions of **DATPT** in culture medium. Replace the existing medium with 100 μ L of the **DATPT** dilutions. Include vehicle-only (DMSO) and medium-only controls. Incubate for 48-72 hours.
- MTT Addition: Add 10 μ L of MTT solution to each well and incubate for 4 hours until formazan crystals form.
- Solubilization: Carefully aspirate the medium and add 150 μ L of DMSO to each well. Shake the plate for 10 minutes to dissolve the crystals.
- Absorbance Reading: Measure the absorbance at 490 nm.
- IC₅₀ Calculation: Plot the percentage of cell viability against the log of the **DATPT** concentration and use non-linear regression to calculate the IC₅₀ value.

Measurement of Intracellular Reactive Oxygen Species (ROS)

This protocol utilizes the DCFH-DA probe to quantify changes in intracellular ROS levels following **DATPT** treatment.

Materials:

- Cells capable of producing ROS (e.g., macrophages, neutrophils)
- **DATPT** DMSO stock solution
- DCFH-DA probe
- ROS-inducing agent (e.g., PMA)

- Black, clear-bottom 96-well plates
- Fluorescence microplate reader

Methodology:

- **Cell Seeding and Pre-treatment:** Seed cells in a black, clear-bottom 96-well plate. Once adhered, pre-treat with varying concentrations of **DATPT** for 1-2 hours.
- **Probe Loading:** Wash cells with warm PBS and incubate with 10 μ M DCFH-DA in serum-free medium for 30 minutes at 37°C.
- **ROS Induction:** Wash away the excess probe and add a ROS-inducing agent (e.g., PMA) to the wells.
- **Fluorescence Measurement:** Immediately measure fluorescence (Excitation: ~485 nm / Emission: ~535 nm) kinetically over 1-2 hours.
- **Data Analysis:** Normalize the fluorescence signals to the vehicle control to determine the percentage of ROS inhibition.

Measurement of Inflammatory Cytokine Production

This protocol measures the inhibitory effect of **DATPT** on the secretion of inflammatory cytokines using ELISA.

Materials:

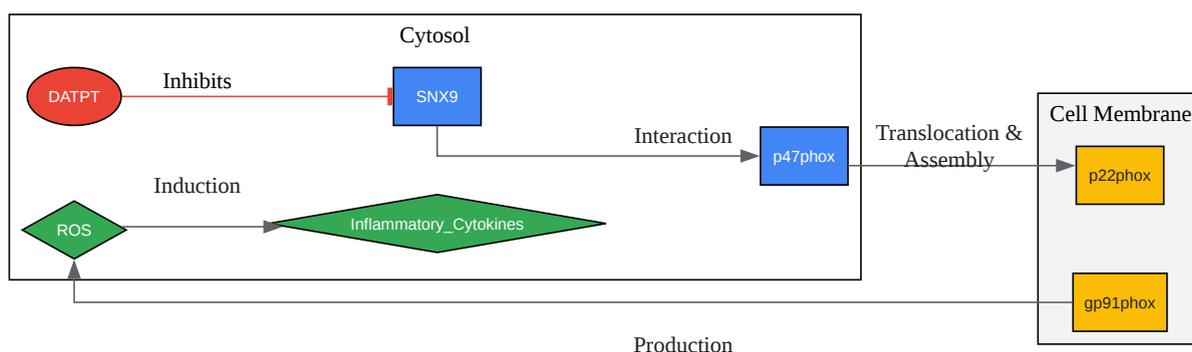
- Immune cells (e.g., PBMCs, THP-1 monocytes)
- **DATPT** DMSO stock solution
- Stimulant (e.g., LPS)
- Commercial ELISA kit for the cytokine of interest (e.g., TNF- α , IL-6)

Methodology:

- Cell Stimulation: Seed cells and pre-treat with **DATPT** for 1-2 hours. Stimulate the cells with an appropriate agent (e.g., LPS) for 6-24 hours.
- Supernatant Collection: Centrifuge the plate and collect the cell culture supernatant.
- ELISA: Perform the ELISA according to the manufacturer's protocol.
- Data Analysis: Calculate the cytokine concentrations from a standard curve and determine the inhibitory effect of **DATPT**.

Visualizations

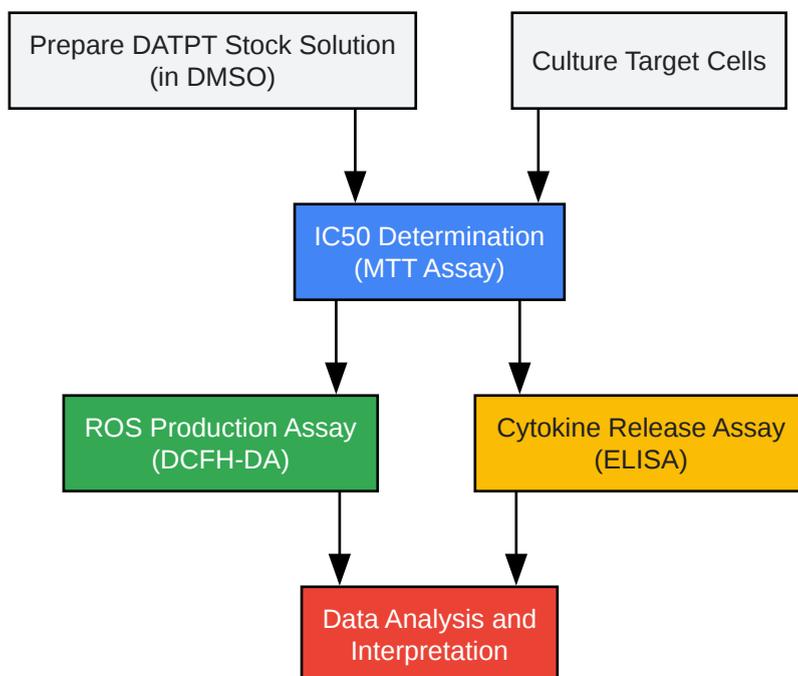
Mechanism of Action of DATPT



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Caption: **DATPT** inhibits the SNX9-p47phox interaction, preventing NADPH oxidase assembly and subsequent ROS and inflammatory cytokine production.

Experimental Workflow for In Vitro Evaluation of DATPT



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Caption: A general workflow for the in vitro evaluation of **DATPT**'s biological activity.

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References

- 1. Assessment of Cell Viability in Drug Therapy: IC₅₀ and Other New Time-Independent Indices for Evaluating Chemotherapy Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
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